

Navigating the Safety Profile of 4,4'-Dithiodibutyric Acid: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,4'-Dithiodibutyric acid

Cat. No.: B1198604

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For researchers, scientists, and professionals in drug development, a comprehensive understanding of the safety profile of chemical reagents is paramount. This technical guide provides an in-depth overview of the safety data sheet (SDS) information for **4,4'-Dithiodibutyric acid** (CAS No: 2906-60-7), a compound utilized in various scientific applications. This document synthesizes available data on its hazards, handling, and emergency procedures, and details the standard experimental methodologies for hazard classification.

Summary of Physicochemical and Hazard Data

Quantitative data extracted from various safety data sheets are presented below to offer a clear and comparative overview of the properties and hazards associated with **4,4'-Dithiodibutyric acid**.

Physicochemical Properties

Property	Value	Source
Molecular Formula	C8H14O4S2	[1][2][3]
Molecular Weight	238.32 g/mol	[4]
Appearance	Solid	[4]
Melting Point	108-110 °C	[4]
Flash Point	Not applicable	[4]

GHS Hazard Classification

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Serious Eye Damage/Eye Irritation	2A / 2	H319: Causes serious eye irritation
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation

Sources:[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)

Toxicological and Ecological Information

Endpoint	Result
Acute Oral Toxicity	No data available
Acute Dermal Toxicity	No data available
Acute Inhalation Toxicity	No data available
Toxicity to Fish	No data available
Toxicity to Daphnia and other aquatic invertebrates	No data available
Toxicity to Algae	No data available
Persistence and Degradability	No data available
Bioaccumulative Potential	No data available

Source:[\[5\]](#)[\[7\]](#)

Experimental Protocols for Hazard Determination

The hazard classifications for **4,4'-Dithiodibutyric acid** are determined through standardized experimental protocols, such as those established by the Organisation for Economic Co-operation and Development (OECD). Below are detailed methodologies for the key irritation assessments.

In Vitro Skin Irritation: Reconstructed Human Epidermis (RhE) Test Method (OECD TG 439)

This test evaluates the potential of a substance to cause skin irritation by assessing its cytotoxicity on a reconstructed human epidermis model.[8]

- Test System: A three-dimensional reconstructed human epidermis model, which mimics the biochemical and physiological properties of the upper layers of human skin, is used.[8]
- Procedure:
 1. The test substance is applied topically to the surface of the RhE tissue. For solids like **4,4'-Dithiodibutyric acid**, a specific amount (e.g., 25mg) is applied.[9]
 2. The substance remains in contact with the tissue for a defined period (e.g., 60 minutes).[9]
 3. Following exposure, the tissue is thoroughly rinsed to remove the test substance.[8]
 4. The tissue is then incubated for a post-exposure recovery period (e.g., 42 hours).[9]
- Viability Assessment:
 1. Cell viability is measured by the enzymatic conversion of the vital dye MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) into a blue formazan salt.[8]
 2. The amount of formazan produced is quantified spectrophotometrically, which correlates with the number of viable cells.[8]
- Classification: A substance is classified as a skin irritant (Category 2) if the tissue viability is reduced to $\leq 50\%$ of the negative control.[8]

Acute Eye Irritation/Corrosion In Vivo Test (OECD TG 405)

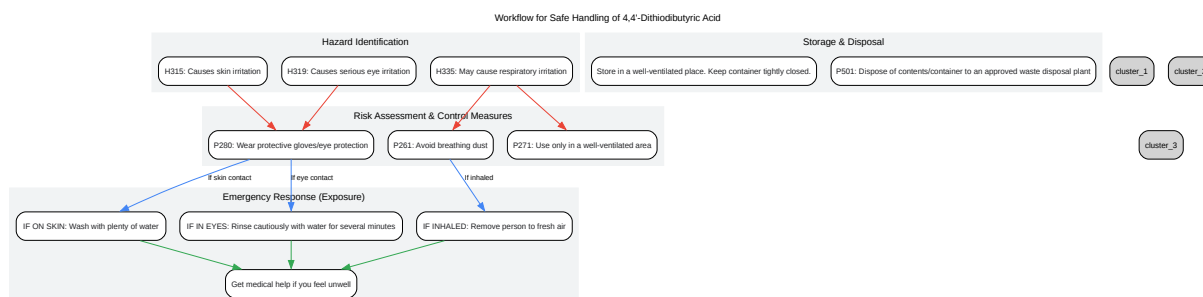
This guideline describes the procedure for determining the potential of a substance to cause eye irritation or corrosion using an in vivo animal model, typically the albino rabbit.[5][10]

- Animal Model: Healthy, young adult albino rabbits are used for this test.[5]

- Procedure:
 1. A single dose of the test substance is applied into the conjunctival sac of one eye of the animal. The other eye remains untreated and serves as a control.[\[10\]](#)
 2. The eyelids are held together for approximately one second to prevent loss of the substance.[\[10\]](#)
 3. The eyes are not washed out for at least 24 hours after instillation, unless immediate corrosive effects are observed.[\[5\]](#)
- Observation:
 1. The eyes are examined at 1, 24, 48, and 72 hours after application.[\[11\]](#)
 2. Ocular lesions (corneal opacity, iris lesions, conjunctival redness, and swelling) are scored according to a standardized system.[\[12\]](#)
- Classification: The classification of the substance's eye irritation potential is based on the severity and reversibility of the observed ocular lesions.[\[11\]](#)

Safety and Handling Workflow

The following diagram illustrates the logical workflow from hazard identification to the implementation of appropriate safety measures when handling **4,4'-Dithiodibutyric acid**.



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Safe Handling Workflow Diagram

Conclusion

The available safety data for **4,4'-Dithiodibutyric acid** indicates that it is a skin and eye irritant and may cause respiratory irritation.[1][5][7] While comprehensive toxicological and ecological data are not readily available in the public domain, the GHS classifications necessitate stringent adherence to safety protocols.[5][7] Researchers and drug development professionals must employ appropriate personal protective equipment, ensure adequate ventilation, and be prepared for emergency first-aid measures in the event of exposure. The standardized testing methodologies outlined provide a basis for understanding how these hazard classifications are derived and underscore the importance of evidence-based safety practices in the laboratory.

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- To cite this document: BenchChem. [Navigating the Safety Profile of 4,4'-Dithiodibutyric Acid: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1198604#4-4-dithiodibutyric-acid-safety-data-sheet-sds-information]

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